

Essential Safety and Logistical Information for Handling Triarachidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Triarachidin**

Cat. No.: **B052973**

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Triarachidin** (CAS 620-64-4), also known as Glycerol Triicosanoate.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Triarachidin** is provided in the table below.

Property	Value	Source
Appearance	White to almost white powder or crystal	[1]
Molecular Formula	C ₆₃ H ₁₂₂ O ₆	[2]
Molecular Weight	975.64 g/mol	[2]
Melting Point	75-78 °C	[2]
Boiling Point	863.6 ± 32.0 °C (Predicted)	[2]
Density	0.903 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Chloroform: 10 mg/mL	[2]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) from Cayman Chemical, **Triarachidin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[3] It is reported to have no irritant effect on the skin or eyes, and no sensitizing effects are known.^[3] However, as a general precaution when handling any chemical in a laboratory setting, especially in powder form, the following personal protective equipment (PPE) is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Rationale
Hand Protection	Nitrile gloves	To prevent direct skin contact, even though the substance is not classified as a skin irritant.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from any airborne powder.
Body Protection	Laboratory coat	To protect personal clothing from contamination.
Respiratory Protection	Not generally required	Recommended if handling large quantities or if there is a potential for generating dust.

Handling and Storage

- **Handling:** Handle in a well-ventilated area. Avoid generating dust. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place.^[2] A storage temperature of -20°C is also recommended.^[2]

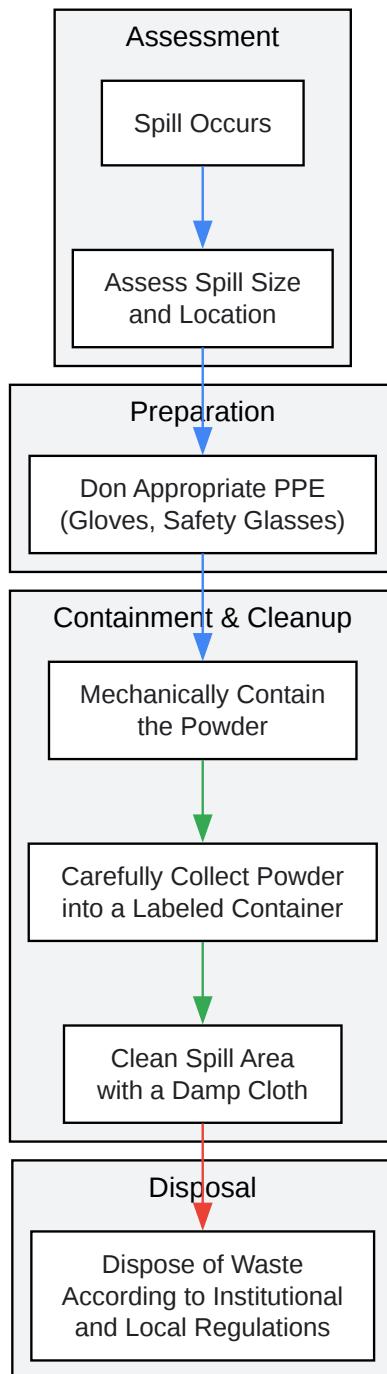
First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If symptoms persist, consult a physician. [3]
Skin Contact	Wash with soap and water. The product is generally not irritating to the skin. [3]
Eye Contact	Rinse opened eye for several minutes under running water. [3]
Ingestion	If symptoms persist, consult a doctor. [3]

Spill and Disposal Plan

In the event of a spill, the following workflow should be followed to ensure safe cleanup and disposal.

Triarachidin Spill Response Workflow

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References

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- 2. Triarachidin | C63H122O6 | CID 522017 - PubChem [pubchem.ncbi.nlm.nih.gov]
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